

In-Depth Technical Guide: Safety and Handling of 4-Bromobenzenesulfonohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzenesulfonohydrazide

Cat. No.: B1265807

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromobenzenesulfonohydrazide** (CAS No. 2297-64-5), a key reagent in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

4-Bromobenzenesulfonohydrazide is a solid organic compound.^[1] For safe handling, it is essential to be aware of its physical and chemical properties.

Property	Value
CAS Number	2297-64-5 ^{[2][3][4][5]}
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂ S ^[3]
Molecular Weight	251.1 g/mol ^[3]
Appearance	Solid, often crystalline ^[1]
Solubility	Soluble in polar solvents like water and alcohols ^[1]
Storage Temperature	-20°C ^[3]

Hazard Identification and Classification

While a specific GHS classification for **4-Bromobenzenesulfonohydrazide** is not readily available in the provided search results, related compounds such as 4-Bromobenzenesulfonyl chloride are classified as corrosive and can cause severe skin and eye damage.^[6] Given the structural similarities, a cautious approach is warranted. Potential hazards may include:

- Skin irritation or burns upon contact.
- Serious eye irritation or damage.
- Respiratory tract irritation if inhaled.
- Harmful if swallowed.

A thorough risk assessment should be conducted before handling this compound.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[7]

- The recommended storage temperature is -20°C.[3]
- Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate action is necessary.

Accidental Release:

- Minor Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Major Spills: Evacuate the area and prevent entry. Wear appropriate PPE and contain the spill. Absorb with an inert material and collect for disposal.

First Aid:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols

While specific experimental protocols for the safety and handling of **4-**

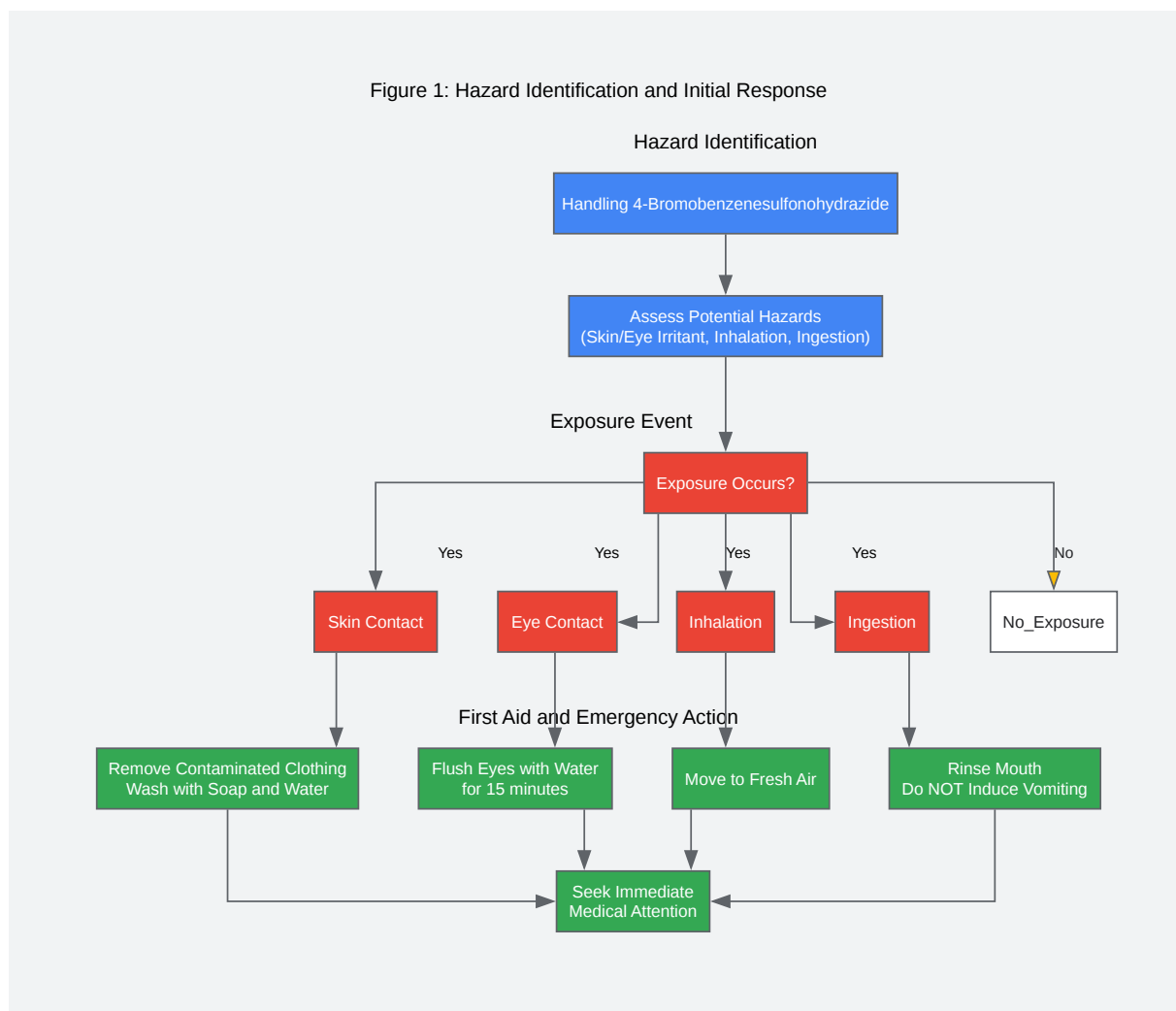
Bromobenzenesulfonohydrazide are not detailed in the provided search results, a general protocol for handling solid chemicals should be followed.

General Protocol for Weighing and Dispensing:

- Preparation: Ensure the chemical fume hood is operational. Gather all necessary equipment, including a weigh boat, spatula, and a pre-labeled, sealable container for the dispensed chemical. Don appropriate PPE.
- Weighing: Place a clean weigh boat on the analytical balance and tare it. Carefully transfer the desired amount of **4-Bromobenzenesulfonohydrazide** to the weigh boat using a clean spatula, minimizing dust creation.
- Transfer: Once the desired weight is achieved, carefully transfer the compound to the reaction vessel or the pre-labeled container within the fume hood.
- Clean-up: Clean the spatula and the weighing area. Dispose of the weigh boat and any contaminated materials in the appropriate chemical waste container.
- Documentation: Record the amount of chemical used in the laboratory notebook.

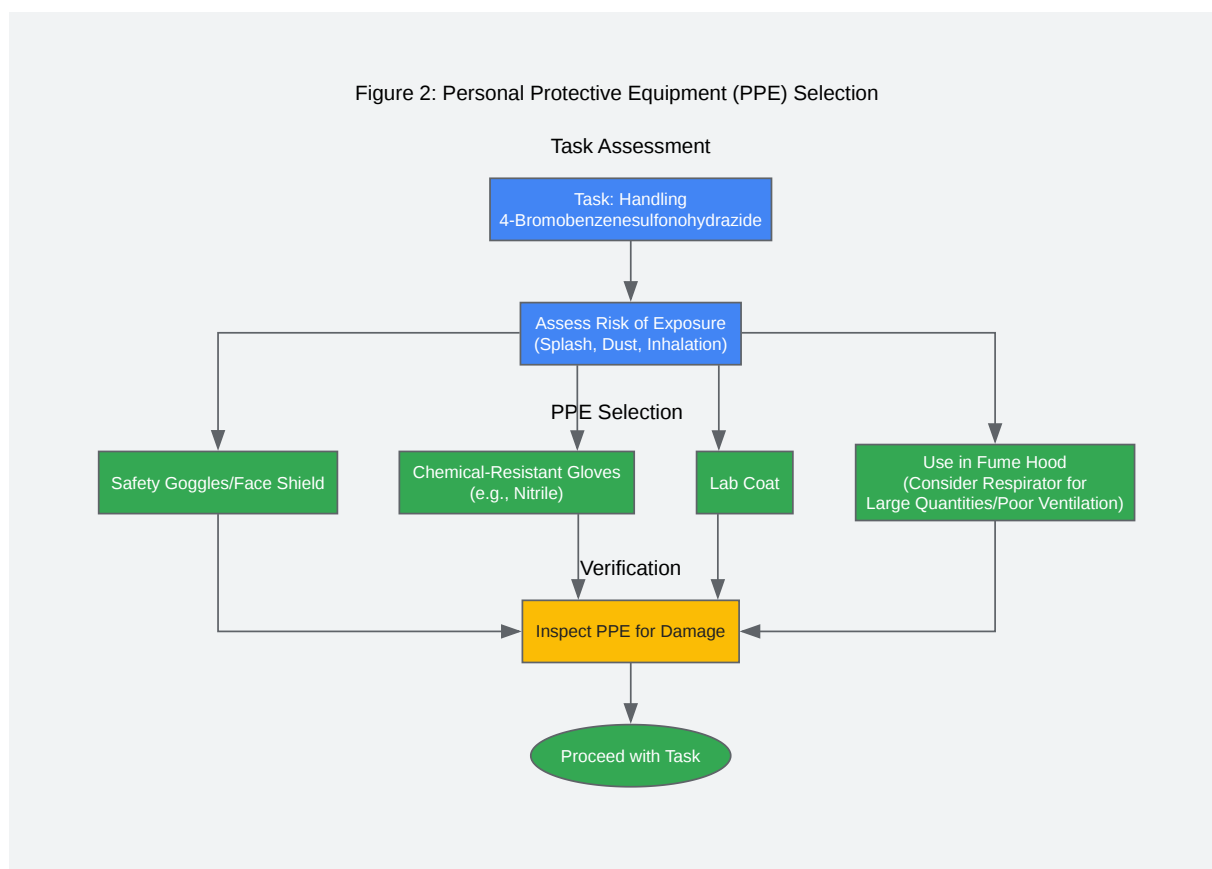
Visualized Safety Workflows

To further clarify safety procedures, the following diagrams illustrate key decision-making processes.



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Caption: Figure 1: Hazard Identification and Initial Response Workflow.



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Caption: Figure 2: Personal Protective Equipment (PPE) Selection Workflow.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **4-Bromobenzenesulfonohydrazide** are not extensively available in the public domain. However, brominated aromatic compounds can be

hazardous to the environment and should not be released into drains or waterways. All waste materials should be disposed of in accordance with local, state, and federal regulations.

Disclaimer: This guide is intended for informational purposes only and is based on the limited information available. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and a thorough risk assessment conducted by qualified personnel. Always consult the most up-to-date SDS for the specific product you are using.

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